

An In-depth Technical Guide to 4-(N-Carboxymethyl-N-methylamino)-tempo

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Compound of Interest

Compound Name: 4-(N-Carboxymethyl-N-methylamino)-tempo

Cat. No.: B136984

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This technical guide provides a comprehensive overview of 4-(N-Carboxymethyl-N-methylamino)-2,2,6,6-tetramethylpiperidine-1-oxyl, a nitroxide radical derivative of TEMPO. Due to the limited specific literature on this compound, this guide combines available data with scientifically informed extrapolations based on related TEMPO derivatives. This document is intended for researchers, scientists, and drug development professionals interested in the synthesis, properties, and potential applications of this functionalized nitroxide spin probe.

Core Compound Identification and Properties

4-(N-Carboxymethyl-N-methylamino)-tempo, also known by its IUPAC name 2-[(1- λ^1 -oxidanyl-2,2,6,6-tetramethylpiperidin-4-yl)-methylamino]acetic acid, is a stable free radical.^[1] The presence of the nitroxide radical is a defining feature of the TEMPO family, conferring paramagnetic properties that are central to its applications.

Chemical Structure and Identifiers

Identifier	Value
CAS Number	139116-75-9[1][2][3]
Molecular Formula	C ₁₂ H ₂₃ N ₂ O ₃ [1][2][3]
Molecular Weight	243.32 g/mol [1]
IUPAC Name	2-[(1-λ ¹ -oxidanyl-2,2,6,6-tetramethylpiperidin-4-yl)-methylamino]acetic acid[1]
Canonical SMILES	CC1(CC(CC(N1[O]))(C)C)N(C)CC(=O)OC[1]
InChI Key	KYANGXFSRZOC SW-UHFFFAOYSA-N[1]

Predicted Physicochemical Properties

While specific experimental data for **4-(N-Carboxymethyl-N-methylamino)-tempo** is scarce, its properties can be inferred from its structure and comparison with related compounds like 4-Amino-TEMPO and 4-Carboxy-TEMPO. The introduction of a carboxymethyl and a methyl group on the amino nitrogen at the 4-position is expected to influence its polarity and reactivity. The carboxylic acid moiety will impart pH-dependent solubility and provide a site for further functionalization.

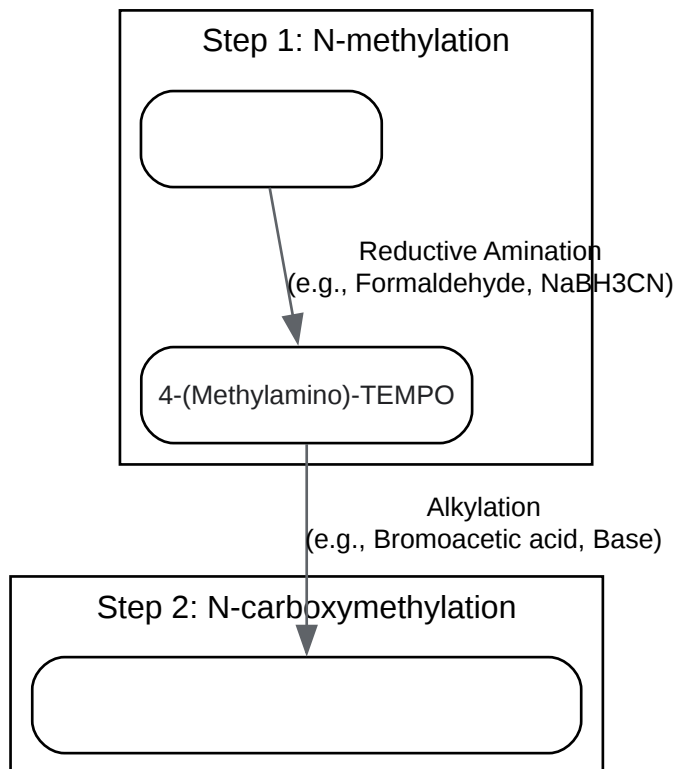
Synthesis and Characterization

A specific, peer-reviewed synthesis protocol for **4-(N-Carboxymethyl-N-methylamino)-tempo** was not identified in the public domain. However, a plausible synthetic route can be designed based on well-established reactions of 4-Amino-TEMPO. The proposed synthesis involves a two-step process starting from the commercially available 4-Amino-2,2,6,6-tetramethylpiperidine-1-oxyl.

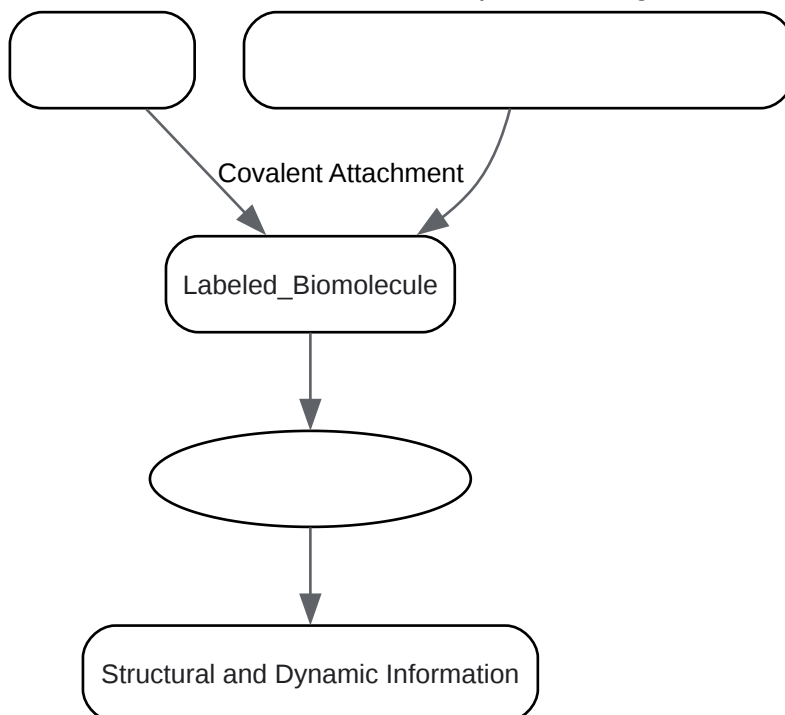
Proposed Synthesis Pathway

The proposed synthesis involves the N-methylation of 4-Amino-TEMPO followed by N-carboxymethylation.

Proposed Synthesis of 4-(N-Carboxymethyl-N-methylamino)-tempo



Workflow for Site-Directed Spin Labeling EPR

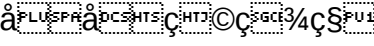
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References

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